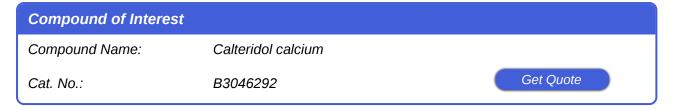


# Application Notes and Protocols: Preparation of Calteridol Calcium Stock Solutions

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### Introduction

**Calteridol calcium** is a chemical compound utilized in various research applications, including as a calcium salt in biological studies.[1] Proper preparation of stock solutions is critical to ensure experimental accuracy and reproducibility. These application notes provide detailed protocols for the preparation, storage, and handling of **Calteridol calcium** stock solutions for use in research settings. **Calteridol calcium** is characterized by its high aqueous solubility, which is a key factor in its formulation.[2]

## **Chemical Properties and Data Presentation**

A summary of the key chemical properties of **Calteridol calcium** is provided in the table below. This information is essential for accurate calculations and preparation of stock solutions.



Property	Value	Reference
Chemical Name	calcium 2,2',2"-(10-(2-hydroxypropyl)-1,4,7,10-tetraazacyclododecane-1,4,7-triyl)triacetate	[3]
Synonyms	Calteridol calcium; SQ33,248; SQ-33,248	[3]
Molecular Formula	C34H58Ca3N8O14	[4]
Molecular Weight	923.11 g/mol	[3]
CAS Number	121915-83-1 (for the calcium salt)	[3]
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO. Freely soluble in water and methanol.	[2][3]
Aqueous Solubility	≥500 mg/mL	[2]

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mM Calteridol Calcium Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Calteridol calcium** in dimethyl sulfoxide (DMSO).

#### Materials:

- Calteridol calcium powder (MW: 923.11 g/mol )[3]
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance



- · Pipettors and sterile tips
- Vortex mixer

#### Procedure:

- Calculate the required mass of Calteridol calcium. For a 10 mM stock solution, the following calculation can be used:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
  - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
  - Mass = 0.010 mol/L x 0.001 L x 923.11 g/mol = 0.00923 g = 9.23 mg
- Weigh the Calteridol calcium. Using a calibrated analytical balance, carefully weigh out
  9.23 mg of Calteridol calcium powder and place it in a sterile microcentrifuge tube.
- Add DMSO. Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Calteridol calcium powder.
- Dissolve the compound. Vortex the tube until the **Calteridol calcium** is completely dissolved.[3] If necessary, gentle warming or sonication can be used to aid dissolution.[5]
- Store the stock solution. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[5] Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[3]

## Protocol 2: Preparation of a High-Concentration Aqueous Stock Solution

Given its high aqueous solubility, **Calteridol calcium** can also be prepared in an aqueous solution.

#### Materials:

• Calteridol calcium powder (MW: 923.11 g/mol )[3]



- Nuclease-free water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Pipettors and sterile tips
- Vortex mixer

#### Procedure:

- Determine the desired concentration. Calteridol calcium has an aqueous solubility of ≥500 mg/mL.[2]
- Weigh the **Calteridol calcium**. Weigh the desired amount of **Calteridol calcium** powder and place it in a sterile conical tube.
- Add nuclease-free water. Add the appropriate volume of nuclease-free water to achieve the desired concentration.
- Dissolve the compound. Vortex the tube until the powder is fully dissolved.
- Sterile filter (optional). For cell culture applications, it is recommended to sterile filter the aqueous stock solution through a  $0.22~\mu m$  filter.
- Store the stock solution. Store the aqueous stock solution at 4°C for several weeks. For longer-term storage, aliquoting and freezing at -20°C is recommended.

Table of Solvent Volumes for Stock Solution Preparation:



Desired Concentration	Mass of Calteridol Calcium	Volume of Solvent
For 1 mg		
1 mM	1 mg	1.08 mL
5 mM	1 mg	0.22 mL
10 mM	1 mg	0.11 mL
For 5 mg		
1 mM	5 mg	5.42 mL
5 mM	5 mg	1.08 mL
10 mM	5 mg	0.54 mL
For 10 mg		
1 mM	10 mg	10.83 mL
5 mM	10 mg	2.17 mL
10 mM	10 mg	1.08 mL

This table is based on a molecular weight of 923.11 g/mol .[3]

## **Mandatory Visualizations**

Caption: Workflow for a cell-based calcium assay using Calteridol calcium.

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